Technical Support Center: 2-Methyl-4-phenyloxazole Experiments

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Compound of Interest	
Compound Name:	*2-Methyl-4-phenyloxazole*
CAS No.:	*20662-90-2*
Cat. No.:	*B1595679*

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Welcome to the technical support center for **2-Methyl-4-phenyloxazole**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the synthesis and troubleshooting of experiments involving this versatile heterocyclic compound. As a key structural motif in medicinal chemistry and materials science, successful experimentation with **2-Methyl-4-phenyloxazole** is critical for advancing novel applications.[1][2]

Troubleshooting Guide: Synthesis & Purification

This section addresses specific issues that may arise during the synthesis of **2-Methyl-4-phenyloxazole**, with a focus on the widely used Robinson-Gabriel synthesis, which involves the cyclodehydration of a 2-acylamino-ketone.[3][4][5]

Question 1: My Robinson-Gabriel synthesis of **2-Methyl-4-phenyloxazole** resulted in a very low yield. What are the potential causes and how can I improve it?

Answer:

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Low yields in the Robinson-Gabriel synthesis are a common issue and can stem from several factors related to the reaction conditions, starting materials, and workup procedure.

Causality and Expert Analysis:

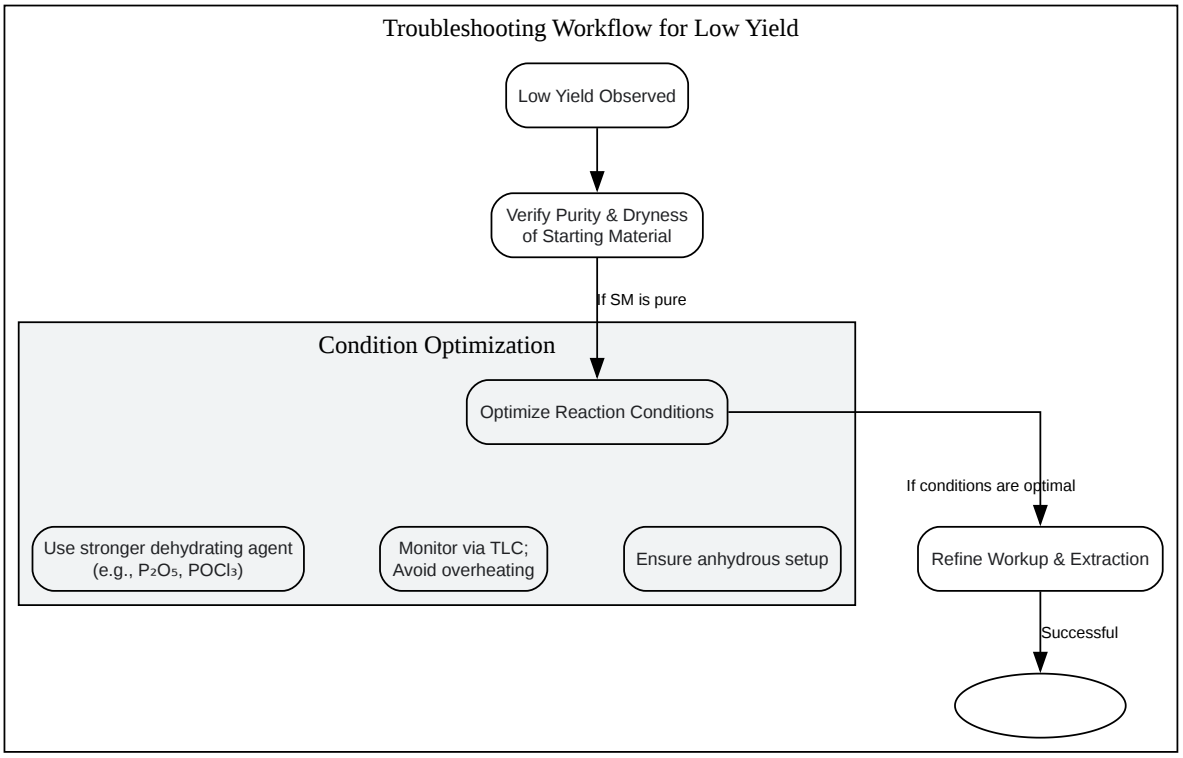
The core of this synthesis is an acid-catalyzed intramolecular cyclization followed by dehydration.[3][6] The efficiency of this process is highly dependent on the effective removal of water and the stability of the carbocation intermediate formed after protonation of the hydroxyl group in the cyclized intermediate (an oxazoline). Incomplete reaction, side-product formation, or product degradation can severely impact the final yield.

Troubleshooting Steps & Solutions:

- Purity of Starting Material: Ensure the starting material, N-(2-oxo-2-phenylethyl)acetamide, is pure and dry. Impurities can interfere with the reaction, and moisture will inhibit the dehydrating agent.
- Choice and Handling of Dehydrating Agent: The power of the dehydrating agent is critical.
  - Sulfuric Acid (H_2SO_4): Concentrated sulfuric acid is a common and effective choice. Ensure you are using a fresh, concentrated supply (98%). Older bottles may have absorbed atmospheric moisture.
  - Phosphorus Pentoxide (P_2O_5) or Polyphosphoric Acid (PPA): These are extremely powerful dehydrating agents and can often improve yields where sulfuric acid is insufficient.
  - Phosphorus Oxychloride ($POCl_3$): Also highly effective, often used in pyridine.[7]
- Anhydrous Reaction Conditions: The reaction is a dehydration; therefore, it is imperative to maintain anhydrous conditions. Use oven-dried glassware and anhydrous solvents if applicable.
- Reaction Temperature and Time: Over-heating or prolonged reaction times can lead to charring and decomposition of the oxazole ring, which has limited thermal stability.[2] Monitor the reaction closely using Thin Layer Chromatography (TLC). The reaction is typically complete within 1-3 hours under reflux.[8]

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- Workup Procedure: The product is weakly basic and can be lost during neutralization if the pH is not carefully controlled.[7] When neutralizing the acidic reaction mixture, do so slowly in an ice bath to avoid excessive heat generation. Ensure the aqueous layer is extracted multiple times with a suitable organic solvent (e.g., ethyl acetate, dichloromethane) to maximize product recovery.



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Caption: Troubleshooting decision workflow for low yield.

Question 2: My final product is an impure oil or solid that is difficult to purify. What are the likely impurities and what is the best purification strategy?

Answer:

Impurities often consist of unreacted starting material, the hydrated intermediate (hydroxyoxazoline), or polymeric side products. The choice of purification method depends on the nature of these impurities.

Expert Analysis:

The primary impurity is often the unreacted N-(2-oxo-2-phenylethyl)acetamide or the cyclized but not fully dehydrated intermediate. The starting material is significantly more polar than the final oxazole product due to the amide N-H and ketone C=O groups. Polymeric materials can form if the reaction is overheated.

Purification Protocols:

- Column Chromatography: This is the most effective method for separating the less polar **2-Methyl-4-phenyloxazole** product from more polar impurities.
  - Stationary Phase: Silica gel (230-400 mesh).
  - Mobile Phase (Eluent): A gradient of ethyl acetate in hexane is typically effective. Start with a low polarity mixture (e.g., 5% Ethyl Acetate / 95% Hexane) and gradually increase the polarity. The product should elute before the more polar starting material.
- Recrystallization: If the crude product is a solid and of reasonable purity (>85%), recrystallization can be an excellent final purification step.
  - Solvent Selection: **2-Methyl-4-phenyloxazole** is a solid with moderate solubility in organic solvents.[9] A suitable solvent system would be one in which the compound is soluble when hot but sparingly soluble when cold. Hexane, ethanol/water, or isopropanol are good starting points for solvent screening.

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Frequently Asked Questions (FAQs)

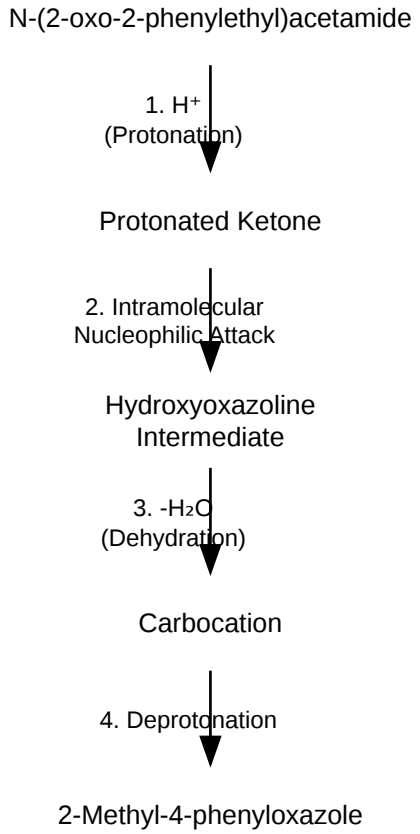
Question 1: What is the reaction mechanism for the Robinson-Gabriel synthesis of **2-Methyl-4-phenyloxazole**?

Answer:

The Robinson-Gabriel synthesis proceeds through four key steps:

- Protonation: The ketone carbonyl of the N-(2-oxo-2-phenylethyl)acetamide starting material is protonated by a strong acid (e.g., H_2SO_4). This activates the carbonyl carbon for nucleophilic attack.
- Intramolecular Cyclization: The amide carbonyl oxygen acts as an intramolecular nucleophile, attacking the activated ketone. This forms a five-membered ring intermediate, a protonated 2-hydroxyoxazoline.
- Proton Transfer & Dehydration: A proton is transferred to the hydroxyl group, forming a good leaving group (H_2O). The water molecule is eliminated, generating a resonance-stabilized carbocation.
- Deprotonation: A base (like HSO_4^- or water) removes a proton from the nitrogen atom, and the N-H bonding electrons move to neutralize the positive charge on the nitrogen. This is followed by deprotonation of the amide-derived carbon to restore the aromaticity of the oxazole ring.

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Caption: Robinson-Gabriel synthesis reaction mechanism.

Question 2: What are the key physicochemical and spectroscopic properties of **2-Methyl-4-phenyloxazole**?

Answer:

2-Methyl-4-phenyloxazole is an aromatic heterocyclic compound with the following properties:

- Appearance: Typically a solid at room temperature.[9]
- Molecular Formula: $C_{10}H_9NO$[10]
- Molecular Weight: 159.18 g/mol [10]

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- Solubility: Moderately soluble in common organic solvents like ethanol, acetone, and ethyl acetate; sparingly soluble in water.[9]
- Reactivity: The oxazole ring is aromatic and relatively stable, but can participate in electrophilic substitutions (preferentially at the C4 and C5 positions) and nucleophilic attacks.[7][9] The nitrogen atom is weakly basic.[7]

Expected Spectroscopic Data:

Technique	Characteristic Peaks/Shifts
^{1}H NMR	~2.5 ppm (s, 3H): Methyl protons at the C2 position. ~7.3-7.5 ppm (m, 3H): Protons on the phenyl ring (meta and para). ~7.8-8.0 ppm (m, 2H): Protons on the phenyl ring (ortho). ~7.9-8.1 ppm (s, 1H): Proton at the C5 position of the oxazole ring.
^{13}C NMR	~14 ppm: Methyl carbon. ~125-130 ppm: Phenyl ring carbons. ~135-140 ppm: Oxazole C4 and C5 carbons. ~160-165 ppm: Oxazole C2 carbon.
FTIR (cm^{-1})	~3100-3150: C-H stretch (aromatic). ~1600-1650: C=N stretch (oxazole ring). ~1500-1580: C=C stretch (aromatic and oxazole rings). ~1050-1150: C-O-C stretch.
Mass Spec (EI)	m/z 159: Molecular ion (M^{+}). Key Fragments: Loss of methyl, cleavage of the phenyl group.

(Note: Exact chemical shifts and peak positions can vary based on the solvent and spectrometer used. The data presented is based on typical values for similar structures.)[11][12]

Question 3: What are the primary applications of 2-Methyl-4-phenyloxazole in research and development?

Answer:

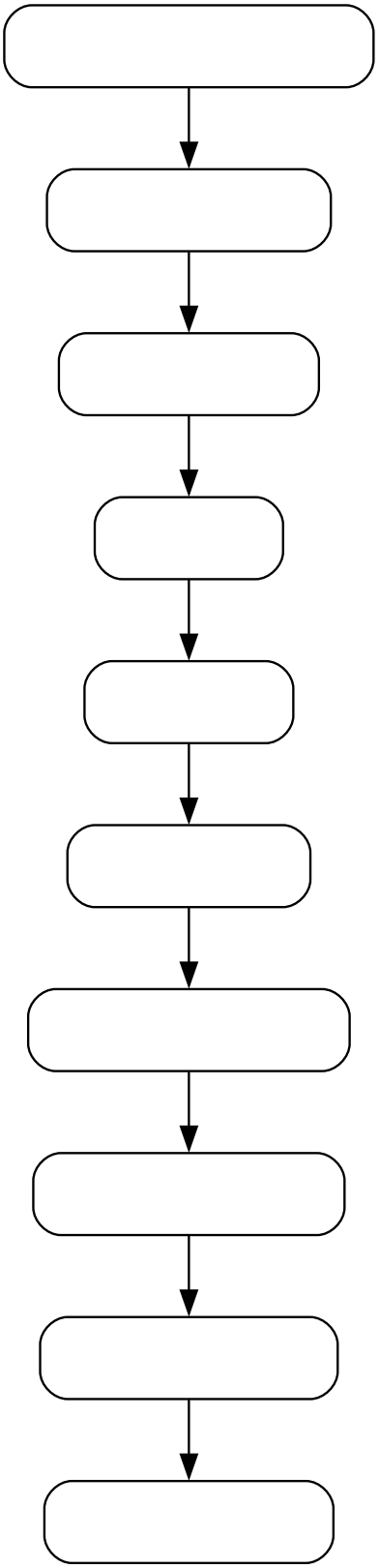
2-Methyl-4-phenyloxazole is a valuable building block in several scientific domains:

- Medicinal Chemistry: The oxazole scaffold is a "privileged structure" found in numerous pharmacologically active compounds.[1] Derivatives are explored for anti-inflammatory, antimicrobial, anticancer, and antiprotozoal activities.[1][13] This specific compound serves as a starting point for synthesizing more complex drug candidates.
- Organic Synthesis: It acts as a versatile intermediate for creating more complex heterocyclic systems. The functional groups on the oxazole ring can be modified to build larger molecules.[9]
- Materials Science: The aromatic and heterocyclic nature of the molecule lends itself to applications in organic electronics and fluorescent materials. The phenyl group enhances its aromatic character and can contribute to fluorescence properties.[9]

Experimental Protocol: Robinson-Gabriel Synthesis

This protocol details the synthesis of **2-Methyl-4-phenyloxazole** from N-(2-oxo-2-phenylethyl)acetamide.

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Caption: Experimental workflow for the synthesis of **2-Methyl-4-phenyloxazole**.

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Materials:

- N-(2-oxo-2-phenylethyl)acetamide
- Concentrated Sulfuric Acid (H_2SO_4, 98%)
- Ice
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Ethyl Acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Hexane and Ethyl Acetate for eluent

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place N-(2-oxo-2-phenylethyl)acetamide (1 equivalent).
- Acid Addition: In a fume hood, carefully and slowly add concentrated sulfuric acid (approximately 2-3 equivalents by weight) to the starting material. The addition is exothermic.
- Heating: Heat the reaction mixture in an oil bath to 100-120 °C for 1-3 hours.
- Monitoring: Monitor the progress of the reaction by TLC (e.g., 30% ethyl acetate in hexane). The product spot should appear at a higher Rf value than the starting material.
- Workup - Quenching: Once the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the dark mixture onto a generous amount of crushed ice in a large beaker with stirring.

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- Neutralization: Slowly neutralize the acidic solution by adding saturated sodium bicarbonate solution until the effervescence ceases and the pH is approximately 7-8. Perform this step in an ice bath to control the temperature.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer three times with ethyl acetate.
- Washing and Drying: Combine the organic extracts and wash them sequentially with water and then brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Concentration: Filter off the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford pure **2-Methyl-4-phenyloxazole**.

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